

physical and chemical properties of 3,6-diiodo-9H-carbazole

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Compound of Interest

Compound Name: 3,6-diiodo-9H-carbazole

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An In-Depth Technical Guide to 3,6-diiodo-9H-carbazole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and applications of **3,6-diiodo-9H-carbazole**. This versatile heterocyclic compound serves as a crucial building block in medicinal chemistry and materials science, offering a scaffold for the development of novel therapeutic agents and advanced organic electronic materials.^[1]

Core Physical and Chemical Properties

3,6-diiodo-9H-carbazole is typically a white to pale-yellow solid.^{[2][3][4][5]} Its robust chemical nature is indicated by a high melting point and a predicted high boiling point.^{[2][4]} The presence of two iodine atoms on the carbazole core makes it an excellent precursor for various cross-coupling reactions.^{[1][4]}

Property	Value	Source
Molecular Formula	C ₁₂ H ₇ I ₂ N	[2][6][7]
Molecular Weight	419.00 g/mol	[2][5][7]
Melting Point	205.0 to 209.0 °C	[2][6]
Boiling Point (Predicted)	498.3 ± 25.0 °C at 760 mmHg	[2][4][6]
Density (Predicted)	2.326 ± 0.06 g/cm ³	[2]
Appearance	Powder to crystal; White to off-white solid	[2][5]
Purity	Typically ≥95%	[6]
Storage Temperature	Room Temperature, Keep in a dark, dry place	[2]
IUPAC Name	3,6-diiodo-9H-carbazole	[6][7]
InChI Key	PECAOKZHORDWAI-UHFFFAOYSA-N	[6][7]

Spectroscopic and Structural Data

Spectroscopic Analysis

The structural identity of **3,6-diiodo-9H-carbazole** is confirmed through nuclear magnetic resonance (NMR) spectroscopy.

Spectroscopic Data	Values
¹ H NMR (300 MHz, CDCl ₃ , δ)	8.33 (d, J = 1.6 Hz, 2H), 8.15 (s, 1H), 7.70-7.60 (dd, J = 8.8 Hz, 1.6 Hz, 2H), 7.23-7.20 (d, J = 8.4 Hz, 2H)[2][3]
¹³ C NMR (75 MHz, CDCl ₃ , δ)	138.4, 134.7, 129.2, 123.4, 112.6, 82.4[3]

Crystal Structure and Molecular Geometry

Single-crystal X-ray diffraction studies have revealed that **3,6-diiodo-9H-carbazole** crystallizes in an orthorhombic system.[8] The tricyclic aromatic ring system is nearly planar.[8][9][10] The iodine atoms are slightly out of the plane of their respective benzene rings.[8][9][10] No classical hydrogen bonds are observed in its crystal structure.[8][9]

Crystal Data Parameter	Value
Crystal System	Orthorhombic[8]
Space Group	Pbca[8]
a	11.8823 (14) Å[8]
b	7.8835 (9) Å[8]
c	24.835 (3) Å[8]
V	2326.4 (5) Å ³ [8]
Z	8[8]

Experimental Protocols: Synthesis

The primary route for synthesizing **3,6-diiodo-9H-carbazole** is through the direct electrophilic iodination of a carbazole core.[1]

Synthesis of 3,6-diiodo-9H-carbazole from Carbazole

This protocol outlines a high-yield synthesis via Tucker iodination.[3]

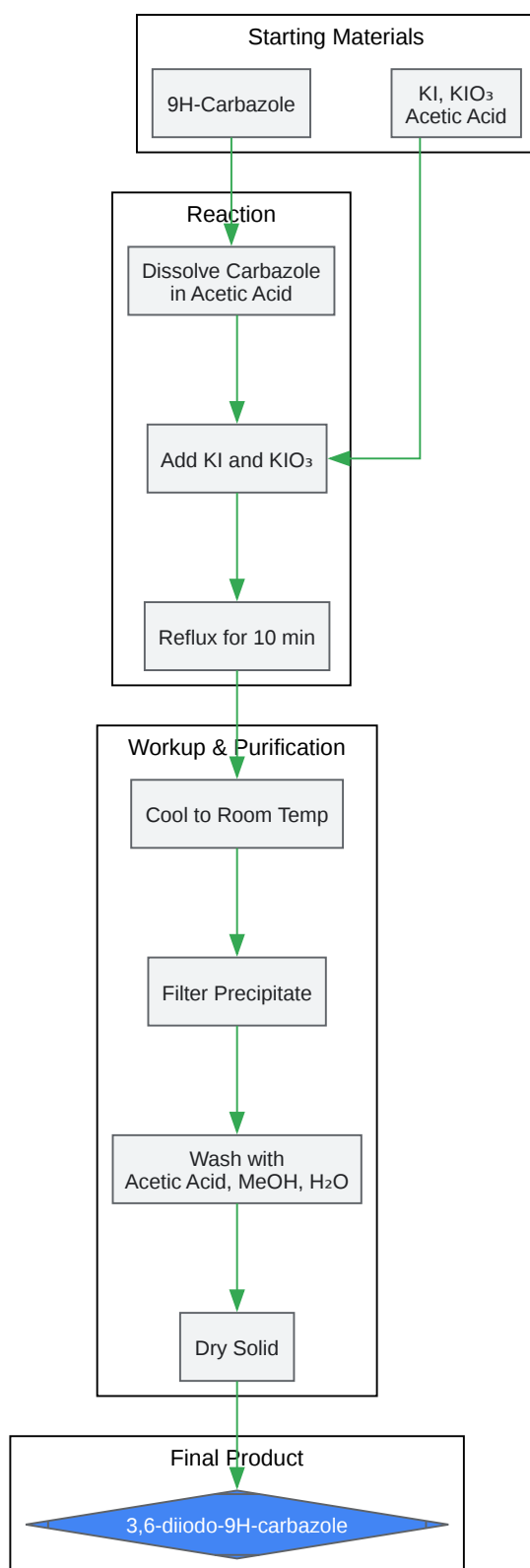
Materials:

- 9H-Carbazole
- Acetic Acid
- Potassium Iodide (KI)
- Potassium Iodate (KIO₃)
- Methanol

- Water
- Reaction flask with magnetic stirring and reflux condenser

Procedure:

- Dissolve 9H-carbazole (e.g., 5.00 g, 30.43 mmol) in acetic acid (85 mL) in a reaction flask.[3]
- Add potassium iodide (6.67 g, 40.17 mmol) to the solution and stir.[3]
- Slowly add potassium iodate (9.77 g, 45.65 mmol) to the mixture.[3]
- Heat the reaction mixture to reflux and maintain for 10 minutes.[1][3]
- Cool the mixture to room temperature, which will cause a precipitate to form.[1][3]
- Collect the solid product by filtration.[1]
- Wash the collected solid sequentially with acetic acid (50 mL), methanol, and water.[1][2][3]
- Dry the resulting pale-yellow powder to yield **3,6-diiodo-9H-carbazole**. A yield of approximately 96% can be expected.[3]



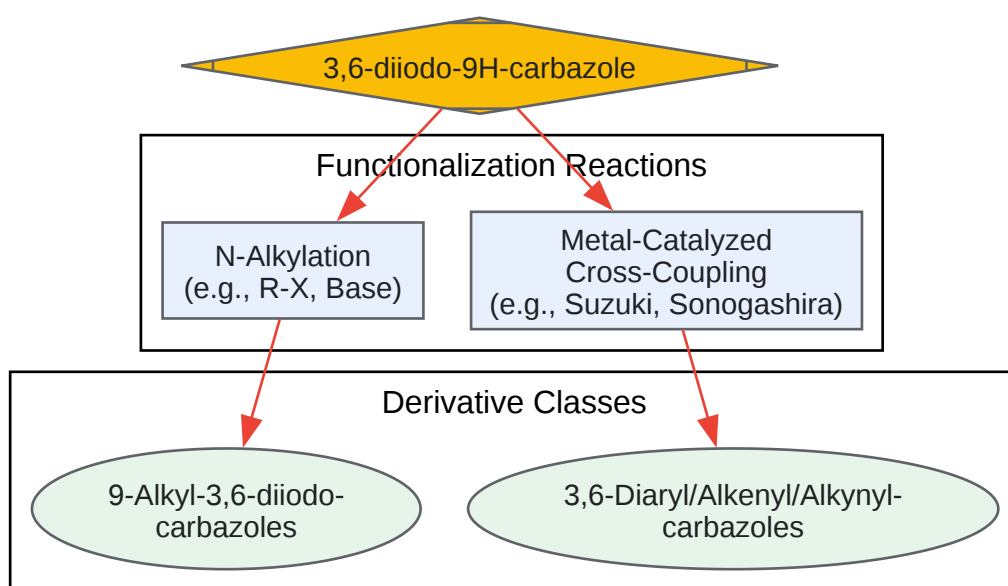
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Caption: Synthesis workflow for 3,6-diiodo-9H-carbazole.

Chemical Reactivity and Applications

Versatile Chemical Intermediate

3,6-diiodo-9H-carbazole is a highly valuable intermediate in organic synthesis. The iodine substituents at the 3 and 6 positions are excellent leaving groups, making the molecule amenable to various metal-catalyzed cross-coupling reactions such as Suzuki and Sonogashira couplings.[1] This reactivity allows for the introduction of a wide array of functional groups, leading to the synthesis of complex carbazole derivatives.[1] Furthermore, the nitrogen atom of the carbazole ring can be readily functionalized, for instance, through N-alkylation.[1]



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Caption: Derivatization pathways of **3,6-diiodo-9H-carbazole**.

Applications in Drug Development and Materials Science

Carbazole and its derivatives are a significant class of nitrogen-containing heterocyclic compounds known for their wide range of biological activities, including antibacterial, antitumor, and anti-inflammatory properties.[1] Specifically, **3,6-diiodo-9H-carbazole** has demonstrated notable antibacterial activity against *Bacillus subtilis*, showing stronger effects than the reference drug amoxicillin in one study.[3]

In the field of materials science, derivatives of **3,6-diiodo-9H-carbazole** are instrumental in the development of advanced organic electronic materials.[1] They serve as key components in organic light-emitting diodes (OLEDs) and dye-sensitized solar cells (DSSCs), where the carbazole core functions as an excellent hole-transporting and electroluminescent unit.[1][8]

Safety and Handling

3,6-diiodo-9H-carbazole is classified as a substance that may cause skin, eye, and respiratory irritation.[11] Standard laboratory safety protocols should be followed when handling this compound. This includes the use of personal protective equipment such as gloves, safety glasses, and a lab coat.[11] Work should be conducted in a well-ventilated area or under a fume hood.[11]

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.[11]
- H317: May cause an allergic skin reaction.
- H319: Causes serious eye irritation.[11]
- H335: May cause respiratory irritation.[11]

Precautionary Statements:

- P261: Avoid breathing dust/fumes.[11]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[11]

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